

Personal protective equipment for handling 1,3-Dioxolane-2-methanol, 2-phenyl-

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Compound of Interest

Compound Name: 1,3-Dioxolane-2-methanol, 2-phenyl-

Cat. No.: B3424256

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Essential Safety and Handling Guide for 1,3-Dioxolane-2-methanol, 2-phenyl-

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1,3-Dioxolane-2-methanol, 2-phenyl-** (CAS No. 1708-39-0), a combustible liquid that is moderately toxic by ingestion and intraperitoneal routes and mildly toxic by skin contact.^[1] Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

I. Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure. The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Gloves	Chemical-impermeable gloves. Nitrile or neoprene are recommended for splash protection, but on-site testing is advised for prolonged contact.[3]
Lab Coat/Clothing	Fire/flame resistant and impervious clothing.[2] A chemically resistant apron should be worn over the lab coat.	
Respiratory Protection	Respirator	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

II. Chemical and Physical Properties

Understanding the properties of **1,3-Dioxolane-2-methanol, 2-phenyl-** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₃ [1][4]
Molecular Weight	180.2 g/mol [1][4]
Boiling Point	280 °C[1]
Density	1.185 g/mL at 25 °C[1]
Flash Point	113 °C[1]
Toxicity (LD50, oral-rat)	3150 mg/kg[1]

III. Operational and Disposal Plans

A systematic approach to handling and disposal is critical to prevent accidents and environmental contamination.

- Ventilation: Always handle this chemical in a well-ventilated area, such as a chemical fume hood.
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces. Use non-sparking tools.[5]
- Grounding: Metal containers used for transferring the chemical should be grounded and bonded to prevent static discharge.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Cover the spill with a non-combustible absorbent material such as dry lime, sand, or soda ash.

- **Collect:** Carefully collect the absorbed material into a covered container for disposal.
- **Decontaminate:** Wash the spill area thoroughly.
- **Confined Spaces:** Do not allow the chemical to enter sewers or confined spaces due to the risk of explosion.
- **Waste Classification:** This material should be disposed of as hazardous waste.
- **Licensed Disposal:** Arrange for disposal through a licensed chemical destruction facility. Controlled incineration with flue gas scrubbing is a suitable method.
- **Container Disposal:** Contaminated packaging should be disposed of as unused product.[\[6\]](#)
- **Environmental Protection:** Do not allow the chemical to enter drains or waterways.

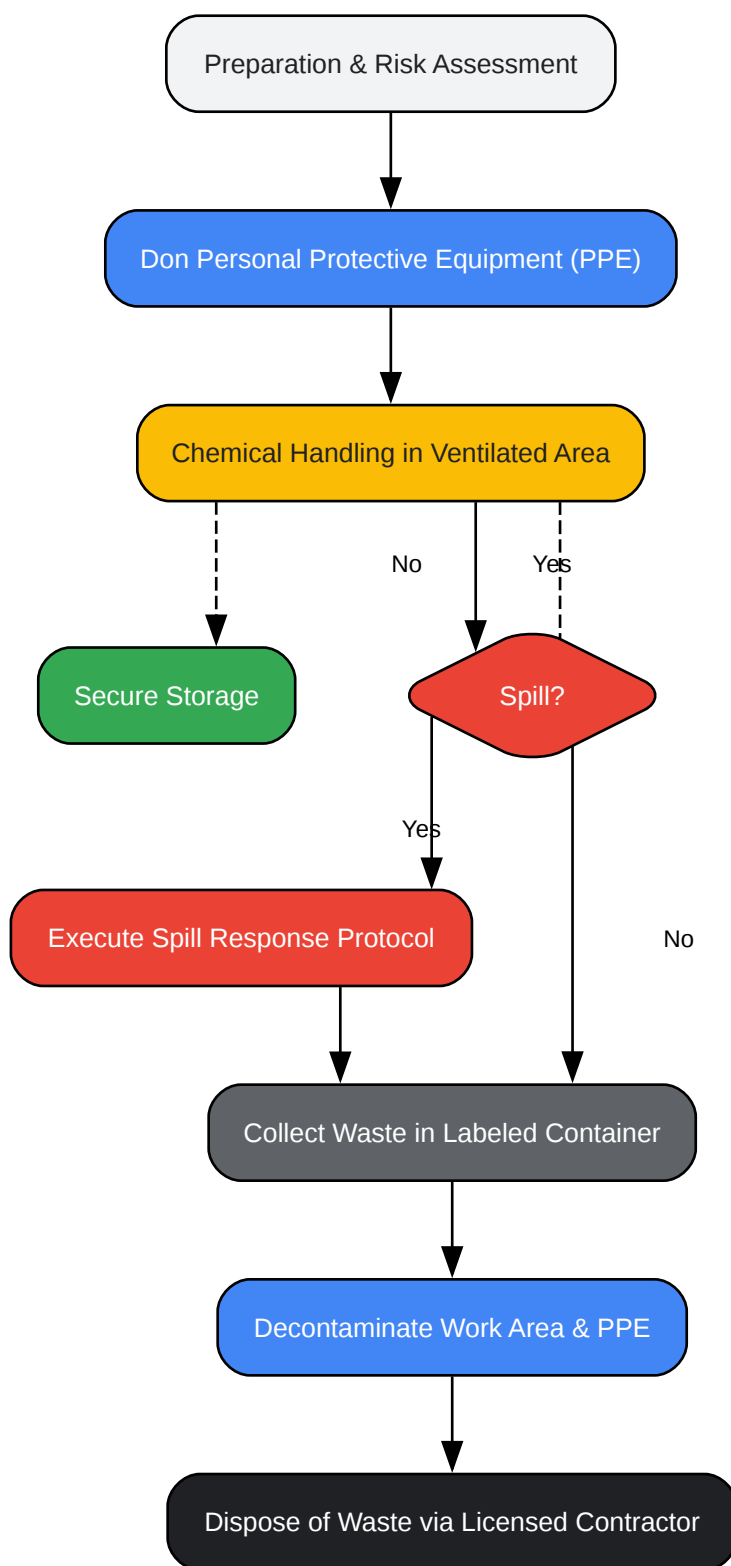
IV. Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

V. Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **1,3-Dioxolane-2-methanol, 2-phenyl-**.



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Caption: Workflow for Safe Handling and Disposal.

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